

Splendoside molecular formula and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Splendoside

Cat. No.: B1162136

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Splendoside: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Splendoside, an iridoid glycoside isolated from *Vaccinium uliginosum*, presents a subject of interest for phytochemical and pharmacological research. This document provides a concise summary of its core molecular properties. While specific biological activities and mechanisms of action for **Splendoside** are not extensively documented in publicly available literature, this guide outlines the general context of iridoids and compounds from *Vaccinium uliginosum* and presents hypothetical frameworks for its investigation.

Molecular Properties

The fundamental molecular characteristics of **Splendoside** are summarized below.

Property	Value
Molecular Formula	C ₁₇ H ₂₆ O ₁₁
Molecular Weight	406.38 g/mol
Chemical Class	Iridoid Glycoside
Natural Source	<i>Vaccinium uliginosum</i> (Bog Blueberry)

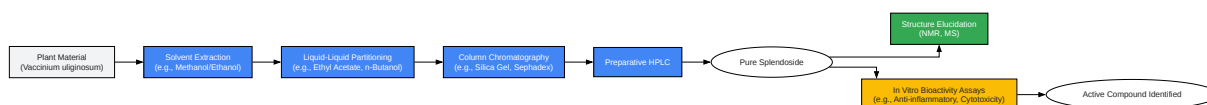
Biological Context and Potential Activities

Direct experimental evidence detailing the biological activities of **Splendoside** is limited. However, its classification as an iridoid and its origin from *Vaccinium uliginosum* suggest potential areas for investigation. Iridoids as a class are known to exhibit a wide range of pharmacological effects, including anti-inflammatory, neuroprotective, and antioxidant properties. Similarly, extracts from *Vaccinium uliginosum* have been studied for their antioxidant and other health-promoting benefits, largely attributed to their rich phytochemical content, including anthocyanins and other polyphenols in addition to iridoids.

Further research is required to elucidate the specific biological functions and therapeutic potential of **Splendoside**.

Hypothetical Experimental Workflow: Isolation and Bioactivity Screening

The following diagram outlines a general workflow for the isolation and preliminary bioactivity screening of a natural product like **Splendoside**. This represents a standard methodology in phytochemistry and drug discovery.



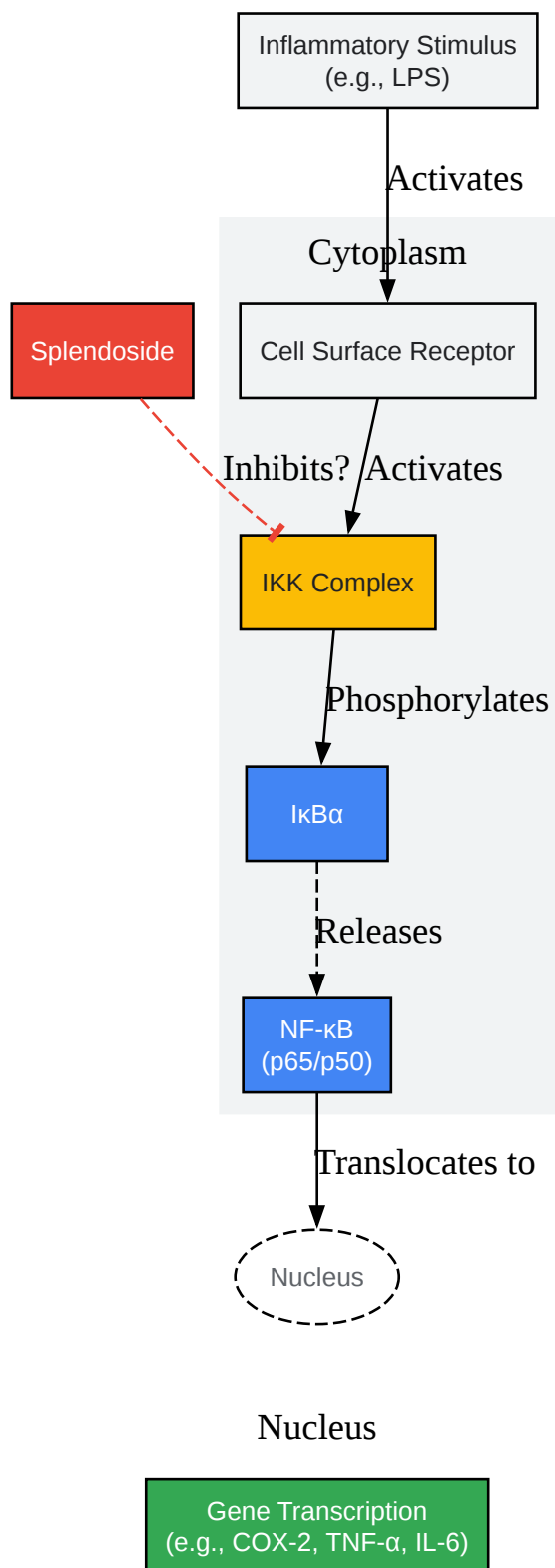
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Fig. 1: General workflow for natural product isolation and screening.

Conceptual Signaling Pathway for Investigation

Given the known anti-inflammatory properties of many iridoids, a primary area of investigation for **Splendoside** would be its effect on inflammatory signaling pathways, such as the NF- κ B

pathway. The following diagram illustrates a conceptual model for how an iridoid like **Splendoside** might modulate this pathway.



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Fig. 2: Conceptual model of **Splendoside**'s potential anti-inflammatory action.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com